

stability of NSC-87877 stock solutions at -20°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC-87877

Cat. No.: B1677016

[Get Quote](#)

NSC-87877 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use and stability of **NSC-87877**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition and stability for **NSC-87877** stock solutions?

A1: For optimal stability, **NSC-87877** stock solutions should be stored at -20°C or -80°C. At -20°C, the stock solution is stable for up to one month.^[1]^[2] For longer-term storage, it is recommended to store aliquots at -80°C, where it is stable for up to six months.^[1] To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.^[2] The lyophilized powder is stable for at least three years when stored at -20°C.^[3]

Q2: What is the recommended solvent for preparing **NSC-87877** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **NSC-87877**.^[4] It is soluble in DMSO at concentrations of up to 5 mg/mL.^[4] For aqueous buffers, **NSC-87877** has limited solubility.

Q3: My **NSC-87877** solution appears to have precipitated after thawing. What should I do?

A3: If precipitation is observed after thawing the stock solution, you can warm the tube at 37°C and sonicate for a short period to aid in redissolving the compound.^[4] It is always

recommended to visually inspect the solution for clarity before use. To minimize precipitation, ensure the stock solution is thoroughly mixed before making dilutions.

Q4: How should I prepare working solutions for in vitro and in vivo experiments?

A4: For in vitro experiments, the DMSO stock solution can be diluted to the final working concentration in the cell culture medium. It is crucial to ensure the final DMSO concentration is not toxic to the cells (typically <0.5%). For in vivo studies, a fresh working solution should be prepared on the day of use.^[1] A common formulation involves a multi-step dilution of the DMSO stock into a vehicle containing co-solvents like PEG300 and Tween-80, followed by saline.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of NSC-87877 due to improper storage or multiple freeze-thaw cycles.	Aliquot the stock solution upon receipt and store at -80°C for long-term use. For short-term use (up to 1 month), -20°C is acceptable. [1] [2] Always use a fresh aliquot for each experiment.
Inaccurate concentration of the stock solution.	Recalculate the required mass of NSC-87877 for your desired stock concentration. Ensure your balance is calibrated and you are using fresh, anhydrous DMSO.	
Low or no observable effect in a cell-based assay	Insufficient concentration of NSC-87877.	The effective concentration of NSC-87877 can vary between cell lines. Perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental conditions. IC50 values have been reported in the range of 1.84 μ M to 19.0 μ M for different neuroblastoma cell lines. [1]
The target pathway is not active in your cell model.	Confirm that the target proteins of NSC-87877 (SHP-1, SHP-2, DUSP26) are expressed and active in your cell line. [1] [3]	

Cell toxicity observed in vehicle control

High concentration of DMSO in the final working solution.

Ensure the final concentration of DMSO in your cell culture medium is below the toxic level for your cells, typically less than 0.5%.

Data Summary

NSC-87877 Stability

Form	Storage Temperature	Stability
Lyophilized Powder	-20°C	≥ 3 years[3]
Stock Solution in DMSO	-20°C	1 month[1][2]
Stock Solution in DMSO	-80°C	6 months[1]

NSC-87877 Solubility

Solvent	Concentration
DMSO	≥ 5 mg/mL[4]
PBS (pH 7.2)	0.5 mg/mL[3]

NSC-87877 Target Inhibition

Target	IC ₅₀
SHP-2	0.318 μM[1]
SHP-1	0.355 μM[1]
DUSP26	Inhibition reported, specific IC ₅₀ not consistently provided[1]

Experimental Protocols

General Protocol for a Cell Viability (MTS) Assay

This protocol provides a general guideline for assessing the effect of **NSC-87877** on cell viability using a colorimetric MTS assay.

Materials:

- **NSC-87877**
- Anhydrous DMSO
- Appropriate cell line and complete culture medium
- 96-well cell culture plates
- MTS reagent
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Microplate reader

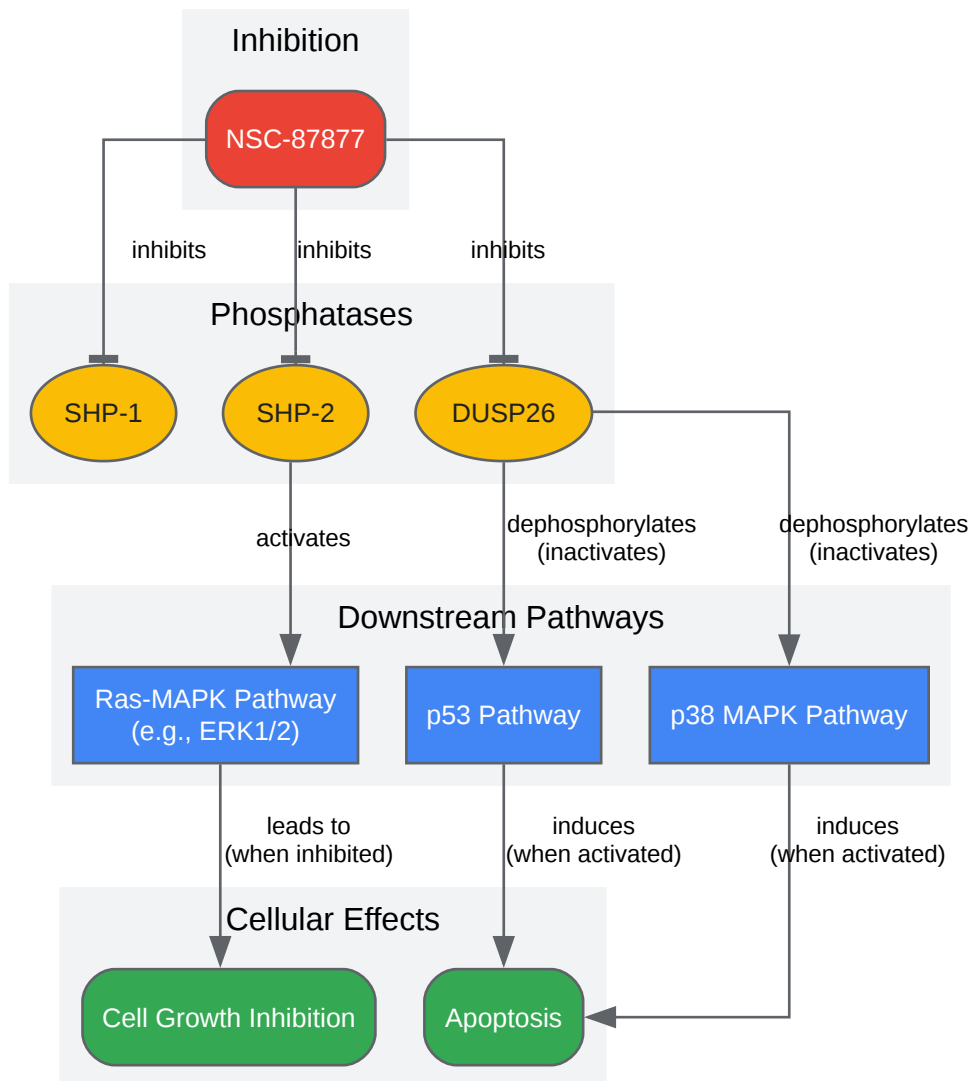
Procedure:

- Cell Seeding:
 - Harvest and count cells.
 - Seed the cells in a 96-well plate at a predetermined optimal density.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- Compound Preparation and Treatment:
 - Prepare a 10 mM stock solution of **NSC-87877** in anhydrous DMSO.
 - Perform serial dilutions of the **NSC-87877** stock solution in complete culture medium to achieve the desired final concentrations.

- Include a vehicle control (medium with the same final concentration of DMSO as the highest **NSC-87877** concentration).
- Carefully remove the medium from the wells and add the medium containing the different concentrations of **NSC-87877** or the vehicle control.
- Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTS Assay:
 - Following the treatment period, add MTS reagent to each well according to the manufacturer's instructions (typically 20 μ L per 100 μ L of medium).
 - Incubate the plate for 1-4 hours at 37°C, or until a color change is apparent.
 - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the background absorbance (from wells with medium and MTS reagent only).
 - Normalize the absorbance values of the treated wells to the vehicle control wells to determine the percentage of cell viability.
 - Plot the percentage of cell viability against the log of the **NSC-87877** concentration to determine the IC₅₀ value.

Visualizations

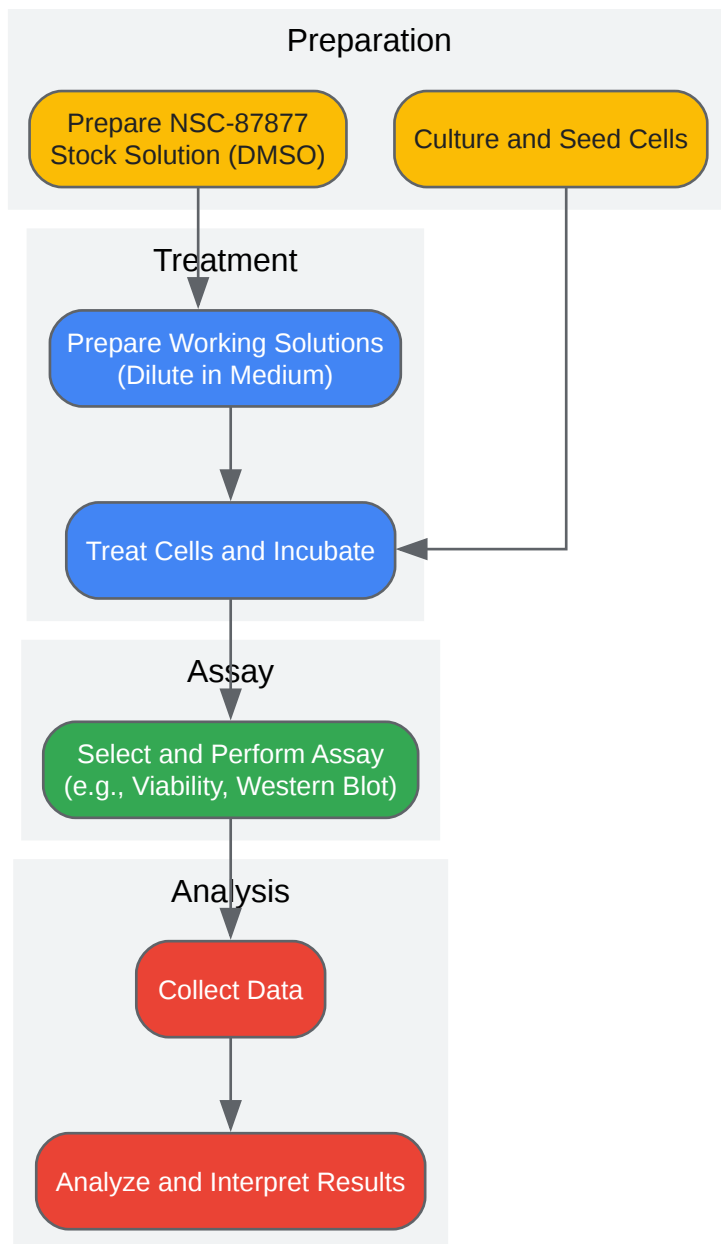
NSC-87877 Signaling Pathway



[Click to download full resolution via product page](#)

Caption: **NSC-87877** inhibits SHP-1, SHP-2, and DUSP26, leading to downstream effects on cell growth and apoptosis.

General Experimental Workflow for NSC-87877



[Click to download full resolution via product page](#)

Caption: A generalized workflow for conducting experiments with **NSC-87877**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. NSC 87877 | CAS:56990-57-9 | Shp2 /shp1 PTP inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [stability of NSC-87877 stock solutions at -20°C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677016#stability-of-nsc-87877-stock-solutions-at-20-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com